

Technical Guide: Physicochemical Properties of 2,4,7,9-Tetramethyldecane-4,7-diol

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Compound of Interest

Compound Name: 2,4,7,9-Tetramethyldecane-4,7-diol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical data for **2,4,7,9-tetramethyldecane-4,7-diol** (CAS No: 17913-76-7). The information is intended to support research and development activities where this compound may be used as an excipient, surfactant, or in other formulation contexts. Due to a lack of extensive published quantitative solubility studies, this guide presents available qualitative data and outlines a general experimental protocol for determining the solubility of hydrophobic diols.

Physicochemical and Solubility Data

2,4,7,9-Tetramethyldecane-4,7-diol is an organic compound characterized by a C14 aliphatic backbone with two hydroxyl groups and four methyl branches.^[1] The presence of two hydroxyl groups provides some capacity for hydrogen bonding, while the long, branched alkyl chain imparts significant hydrophobic character, making it poorly soluble in water.^[1]

Table 1: Physical and Chemical Properties of **2,4,7,9-Tetramethyldecane-4,7-diol**

Property	Value	Source
CAS Number	17913-76-7	[2][3]
Molecular Formula	C ₁₄ H ₃₀ O ₂	[2][3][4]
Molecular Weight	230.39 g/mol	[3][4]
Density	0.901 g/cm ³	[2][4]
Boiling Point	283.6 °C at 760 mmHg	[2][4]
Flash Point	114.8 °C	[2][4]
Vapor Pressure	0.000365 mmHg at 25 °C	[2]
LogP (Predicted)	3.36	[4]

Table 2: Qualitative Solubility of **2,4,7,9-Tetramethyldecane-4,7-diol**

Solvent	Solubility	Source
Water	Insoluble/Less Soluble	[1]
Polar Organic Solvents	Soluble	[1]

Note: The search did not yield specific quantitative solubility data (e.g., in mg/mL or molarity) for **2,4,7,9-tetramethyldecane-4,7-diol**. The information presented is qualitative. For comparison, the related compound 2,4,7,9-tetramethyl-5-decyne-4,7-diol is reported to be soluble in ethanol, acetone, and ethylene glycol.[5][6] A slight solubility in chloroform and methanol has also been noted for the decyne analogue.[7]

Experimental Protocol: Determination of Equilibrium Solubility

The following is a generalized protocol for determining the equilibrium solubility of a hydrophobic compound like **2,4,7,9-tetramethyldecane-4,7-diol**. This method, often referred to as the shake-flask method, is a standard approach for generating reliable solubility data.[8]

Objective: To determine the concentration of **2,4,7,9-tetramethyldecane-4,7-diol** in a saturated solution of a given solvent at a specific temperature.

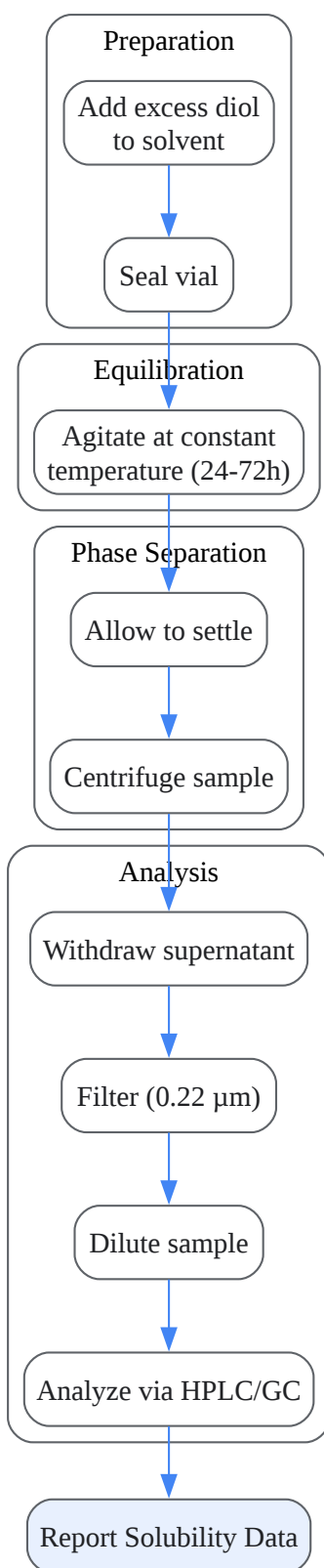
Materials:

- **2,4,7,9-Tetramethyldecane-4,7-diol** (high purity)
- Selected solvents (e.g., water, ethanol, propylene glycol, buffer solutions)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm PTFE)

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **2,4,7,9-tetramethyldecane-4,7-diol** in the chosen solvent to create a calibration curve for the analytical method (HPLC or GC).
- **Sample Preparation:** Add an excess amount of **2,4,7,9-tetramethyldecane-4,7-diol** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- **Equilibration:** Place the vials in a temperature-controlled orbital shaker. Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined from kinetic solubility studies.[8]

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature to let the excess solid settle. Centrifuge the samples to further separate the undissolved solid from the supernatant.
- **Sample Analysis:** Carefully withdraw an aliquot of the clear supernatant. Filter the aliquot using a syringe filter compatible with the solvent. Dilute the filtered sample as necessary and analyze it using the pre-calibrated HPLC or GC method to determine the concentration of the dissolved compound.
- **Data Reporting:** The solubility is reported in units such as mg/mL, g/100 mL, or mol/L at the specified temperature.



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Experimental workflow for solubility determination.

Signaling Pathways and Biological Activity

A thorough review of the available literature did not yield any information suggesting that **2,4,7,9-tetramethyldecane-4,7-diol** is directly involved in specific biological signaling pathways relevant to drug development. Its primary applications appear to be in industrial formulations as a surfactant or anti-foaming agent.[6] The structurally related compound, 2,4,7,9-tetramethyl-5-decyne-4,7-diol, has undergone some ecotoxicological evaluation, but these studies do not delineate specific molecular signaling pathways.[9] Therefore, at present, there are no signaling pathway diagrams to be provided for this compound. Professionals in drug development should consider its role primarily as an inactive excipient, though appropriate toxicological assessments are always warranted for any new formulation component.

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